

Application Notes and Protocols for Diacetyl Agrochelin

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Compound of Interest

Compound Name: *Diacetyl Agrochelin*

Cat. No.: *B3044243*

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This document provides detailed application notes and protocols for the safe handling and use of **Diacetyl Agrochelin**. **Diacetyl Agrochelin** is an acetyl derivative of Agrochelin, a cytotoxic compound produced by the fermentation of a marine *Agrobacterium* sp.^{[1][2][3]} Due to its cytotoxic activity in tumor cell lines, stringent safety precautions are necessary when handling this compound.^{[1][2][3]} The following protocols are based on the known properties of **Diacetyl Agrochelin** and the comprehensive safety data available for the structurally related compound, diacetyl.

Physicochemical and Safety Data

A thorough investigation for a specific Material Safety Data Sheet (MSDS) for **Diacetyl Agrochelin** did not yield a dedicated document. However, based on its chemical structure and the available information, the following data for the parent compound, diacetyl, should be considered for safe handling.

Table 1: Physicochemical Properties of Diacetyl

Property	Value	Reference
Molecular Formula	C4H6O2	--INVALID-LINK--
Molecular Weight	86.09 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Odor	Strong chlorine-like	--INVALID-LINK--
Boiling Point	190°F (88°C)	--INVALID-LINK--
Melting Point	27.7°F (-2.4°C)	--INVALID-LINK--
Flash Point	80°F (27°C)	--INVALID-LINK--
Specific Gravity	0.99 at 59°F (15°C)	--INVALID-LINK--

Table 2: Hazard Identification and Exposure Limits for Diacetyl

Hazard	Classification	Precautionary Statements	Reference
Flammability	Highly flammable liquid and vapor (H225)	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge.	--INVALID-LINK--, --INVALID-LINK--
Acute Toxicity	Harmful if swallowed (H302), Toxic if inhaled (H331)	P261: Avoid breathing vapors. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P304+P340: IF INHALED: Remove	--INVALID-LINK--

		person to fresh air and keep comfortable for breathing.	
Skin Corrosion/Irritation	Causes skin irritation (H315), May cause an allergic skin reaction (H317)	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P333+P313: If skin irritation or rash occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.	--INVALID-LINK--, --INVALID-LINK--
		P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	--INVALID-LINK--
Target Organ Toxicity	May cause respiratory irritation (H335), May cause damage to organs through	P260: Do not breathe mist or vapors. P314: Get medical advice/attention if you feel unwell.	--INVALID-LINK--, --INVALID-LINK--

prolonged or repeated
exposure (H373)

Aquatic Hazard	Harmful to aquatic life (H402)	P273: Avoid release to the environment.	--INVALID-LINK--
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Experimental Protocols

2.1. Receiving and Storage

- Receiving: Upon receipt, visually inspect the package for any signs of damage or leakage. Wear appropriate Personal Protective Equipment (PPE), including nitrile gloves and safety glasses, during inspection.
- Storage: **Diacetyl Agrochelin** should be stored at -20°C in a tightly sealed vial.^{[1][3]} The product can be stored for up to 24 months under these conditions.^[1] Store in a designated, well-ventilated, and secure area away from heat, sparks, and open flames.

2.2. Preparation of Stock Solutions

- Precaution: Due to the cytotoxic nature of **Diacetyl Agrochelin** and the potential respiratory hazards of diacetyl, all handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood.
- Procedure:
 - Before opening, allow the vial of **Diacetyl Agrochelin** to equilibrate to room temperature for at least one hour to prevent condensation.^[1]
 - Wear appropriate PPE: a lab coat, nitrile gloves, and chemical splash goggles.
 - Carefully open the vial in a chemical fume hood.
 - Prepare a stock solution by dissolving the compound in a suitable solvent (e.g., DMSO).
 - It is recommended to prepare and use solutions on the same day.^[1]

- If stock solutions need to be stored, aliquot them into tightly sealed vials and store at -20°C for up to one month.^[1]

2.3. Handling and Use in Experiments

- Engineering Controls: All experiments involving **Diacetyl Agrochelin** should be conducted in a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
 - Eye Protection: Use chemical splash goggles or a face shield.
 - Skin and Body Protection: Wear a lab coat. For procedures with a higher risk of splashing, consider additional protective clothing.
- Work Practices:
 - Avoid generating aerosols.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling the compound.
 - Contaminated work clothing should not be allowed out of the workplace and should be decontaminated before reuse.

2.4. Spill and Emergency Procedures

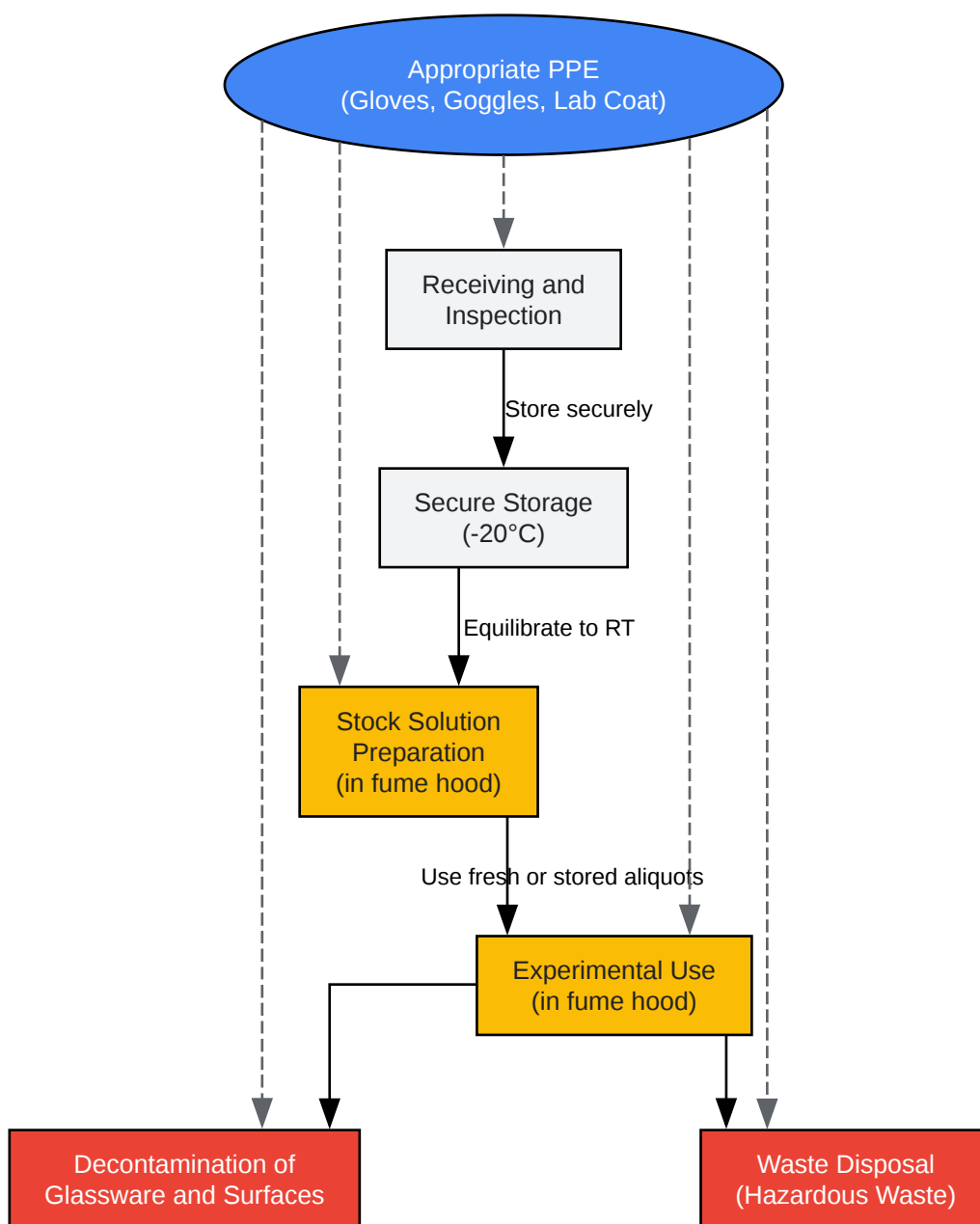
- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection if vapors are present.
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for disposal.

- Clean the spill area with a suitable decontamination solution.
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team.
 - Prevent the spill from entering drains.
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

2.5. Waste Disposal

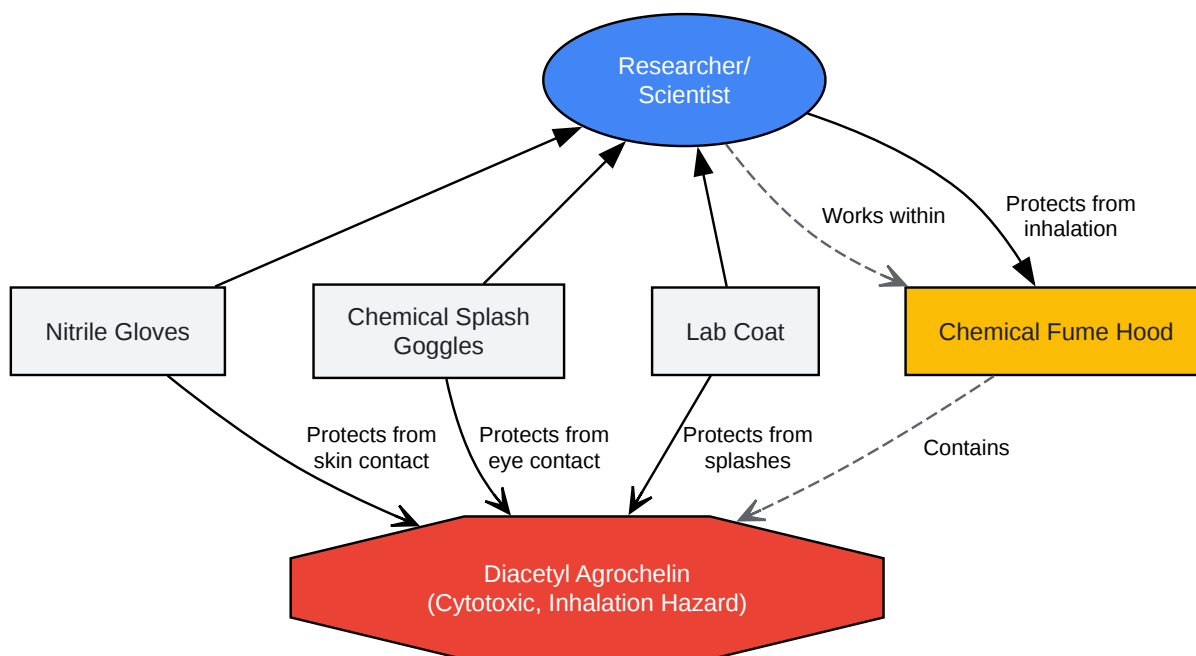
- All waste containing **Diacetyl Agrochelin** should be considered hazardous.
- Collect waste in a properly labeled, sealed container.
- Dispose of the waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Visualizations



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Caption: Workflow for the safe handling of **Diacetyl Agrochelin**.



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Caption: Required PPE and engineering controls for handling **Diacetyl Agrochelin**.

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References

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